

# anthracene-9,10-diol molecular weight and formula

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## Compound of Interest

Compound Name: anthracene-9,10-diol

Cat. No.: B1198905

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## Technical Overview of Anthracene-9,10-diol

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **Anthracene-9,10-diol**, a dihydroxy derivative of anthracene. It is an organic compound formed by the reduction of 9,10-anthraquinone.[\[1\]](#) The presence of two hydroxyl groups at the 9 and 10 positions of the anthracene structure significantly influences its chemical properties and reactivity.[\[1\]](#)

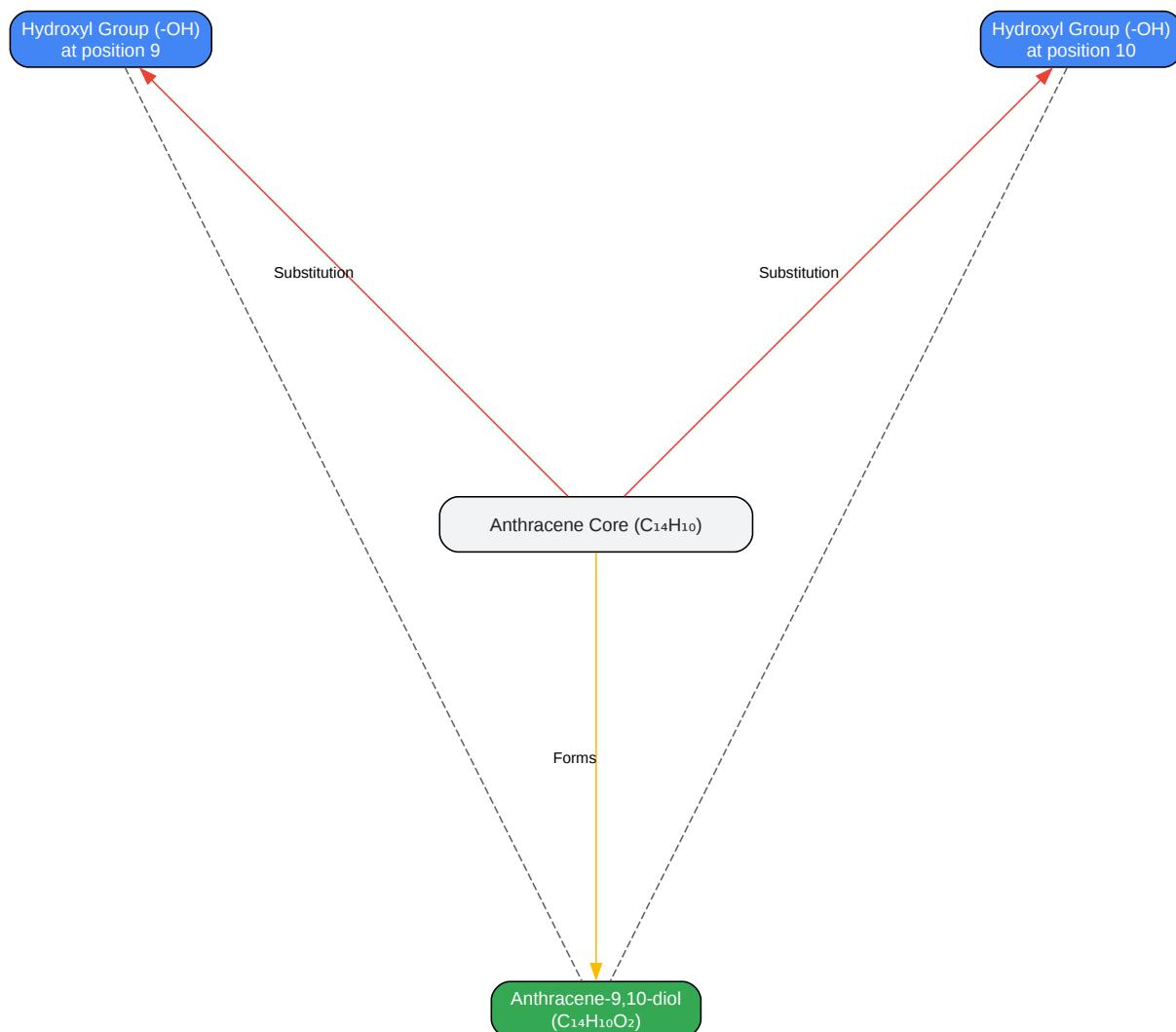
## Physicochemical Properties

The fundamental molecular characteristics of **Anthracene-9,10-diol** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>10</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	210.23 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	4981-66-2	<a href="#">[2]</a> <a href="#">[4]</a>

## Chemical Structure

The logical relationship between the key functional groups and the parent anthracene structure is depicted below.



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## References

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- 2. Anthracene-9,10-diol | 4981-66-2 | EAA98166 | Biosynth [biosynth.com]
- 3. anthracene-9,10-diol [stenutz.eu]
- 4. 9,10-Anthracenediol | C14H10O2 | CID 21082 - PubChem [pubchem.ncbi.nlm.nih.gov]
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